

# 2-Chloro-1,3,2-dioxaphospholane basic properties

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## Compound of Interest

Compound Name: 2-Chloro-1,3,2-dioxaphospholane

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An In-depth Technical Guide to **2-Chloro-1,3,2-dioxaphospholane**: Core Properties and Applications

## Introduction

**2-Chloro-1,3,2-dioxaphospholane**, with the CAS number 822-39-9, is a cyclic phosphite ester of significant interest in organic synthesis.[1] It serves as a versatile reagent and an important intermediate for the synthesis of a variety of organophosphorus compounds, including flame retardants and biocompatible polymers like phosphocholine derivatives.[2] This guide provides a comprehensive overview of its fundamental properties, synthesis, handling, and reactivity for researchers, scientists, and professionals in drug development. This compound is also known as cyclic ethylene chlorophosphite or ethylene chlorophosphite.[3]

## Core Physical and Chemical Properties

**2-Chloro-1,3,2-dioxaphospholane** is a clear, colorless to slightly yellow liquid with a pungent odor.[1] It is sensitive to moisture and should be stored under a nitrogen blanket in a cool, dry place, typically refrigerated at 2-8°C.[1]

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>4</sub> ClO <sub>2</sub> P	[1]
Molecular Weight	126.48 g/mol	
Appearance	Clear colorless to slightly yellow liquid	[1]
Boiling Point	62 °C at 20 mmHg	
Density	1.422 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.489	
Solubility	Soluble in water	[1]
CAS Number	822-39-9	[1]
EINECS Number	212-499-4	[1]

## Spectroscopic Data

The structure of **2-Chloro-1,3,2-dioxaphospholane** and its derivatives has been confirmed by various spectroscopic methods, including <sup>31</sup>P NMR, <sup>1</sup>H NMR, and IR spectroscopy.[3][4][5]

Spectrum	Key Features	Source
<sup>31</sup> P NMR	The phosphorus-31 nucleus provides a distinct signal characteristic of a trivalent phosphorus atom in this chemical environment.	[4]
<sup>1</sup> H NMR (in CDCl <sub>3</sub> )	The proton NMR spectrum shows signals corresponding to the ethylene bridge protons.	[3]
IR	Infrared spectroscopy reveals characteristic absorption bands for the P-O-C and P-Cl bonds.	[5]

A related and often co-occurring compound is **2-Chloro-1,3,2-dioxaphospholane-2-oxide** (CAS 6609-64-9), the oxidized form.<sup>[6][7]</sup> It is crucial to distinguish between these two compounds as their properties and reactivity differ. For instance, the 2-oxide has a higher boiling point of 89-91 °C at 0.8 mmHg and a density of 1.55 g/mL at 25 °C.<sup>[7]</sup>

## Experimental Protocols

### Synthesis of 2-Chloro-1,3,2-dioxaphospholane

A common method for the synthesis of **2-Chloro-1,3,2-dioxaphospholane** involves the reaction of ethylene glycol with phosphorus trichloride.<sup>[4]</sup>

Materials:

- Ethylene glycol
- Phosphorus trichloride
- Pyridine (or other tertiary amine base)
- Anhydrous ether (or other suitable solvent)

Procedure:

- A solution of ethylene glycol and pyridine in anhydrous ether is prepared in a reaction flask.
- The flask is cooled to a low temperature (e.g., -16 to -17 °C).<sup>[4]</sup>
- Phosphorus trichloride is added dropwise to the stirred solution while maintaining the low temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for approximately 1.5 hours.<sup>[4]</sup>
- During the reaction, pyridine hydrochloride precipitates as a white solid.
- The precipitate is removed by filtration.

- The desired product, **2-Chloro-1,3,2-dioxaphospholane**, is isolated from the ethereal solution by simple distillation.[4]

An alternative patented method aims to improve yield by removing the HCl byproduct. This is achieved by blowing nitrogen gas through the phosphorus trichloride solution while ethylene glycol is added dropwise.[2]

## Safety and Handling

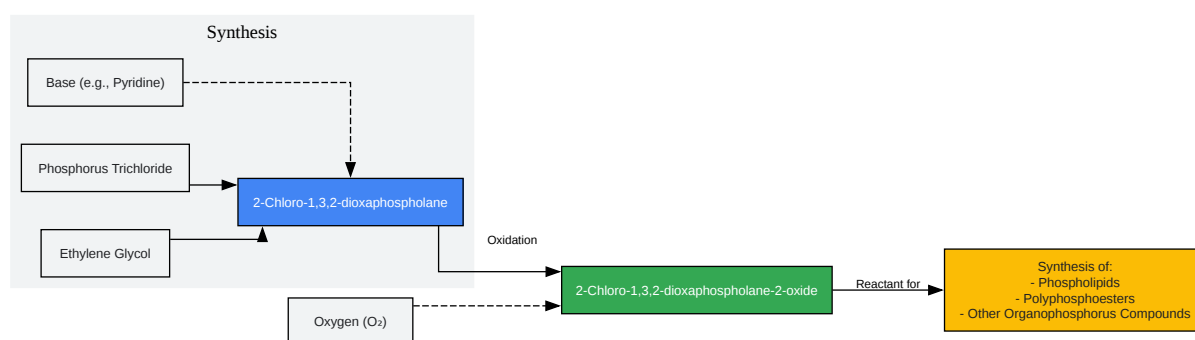
**2-Chloro-1,3,2-dioxaphospholane** is a reactive and hazardous chemical that requires careful handling.

- General Handling: Use only in a chemical fume hood.[1] Do not breathe vapor, mist, or gas. [1] Avoid contact with skin, eyes, and clothing.[1]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (goggles and face shield).[8][9] In case of insufficient ventilation, wear a suitable respirator.[10]
- Storage: Store in a cool, dry, well-ventilated place away from sources of ignition.[1] Keep the container tightly closed under a nitrogen blanket.[1] It is recommended to store it refrigerated.[1]
- Hazards: This compound is water-reactive and combustible.[1][8] It is classified as causing severe skin burns and eye damage.[8][11]
- Fire Fighting: Do NOT use water directly on a fire involving this compound.[1] Use foam, dry chemical, or carbon dioxide as extinguishing media.[1] Wear a self-contained breathing apparatus and full protective gear.[1]

## Reactivity and Applications

The high reactivity of **2-Chloro-1,3,2-dioxaphospholane** is attributed to the presence of the trivalent phosphorus atom and the P-Cl bond.[4] It is a key intermediate in the synthesis of more complex organophosphorus compounds.[2]

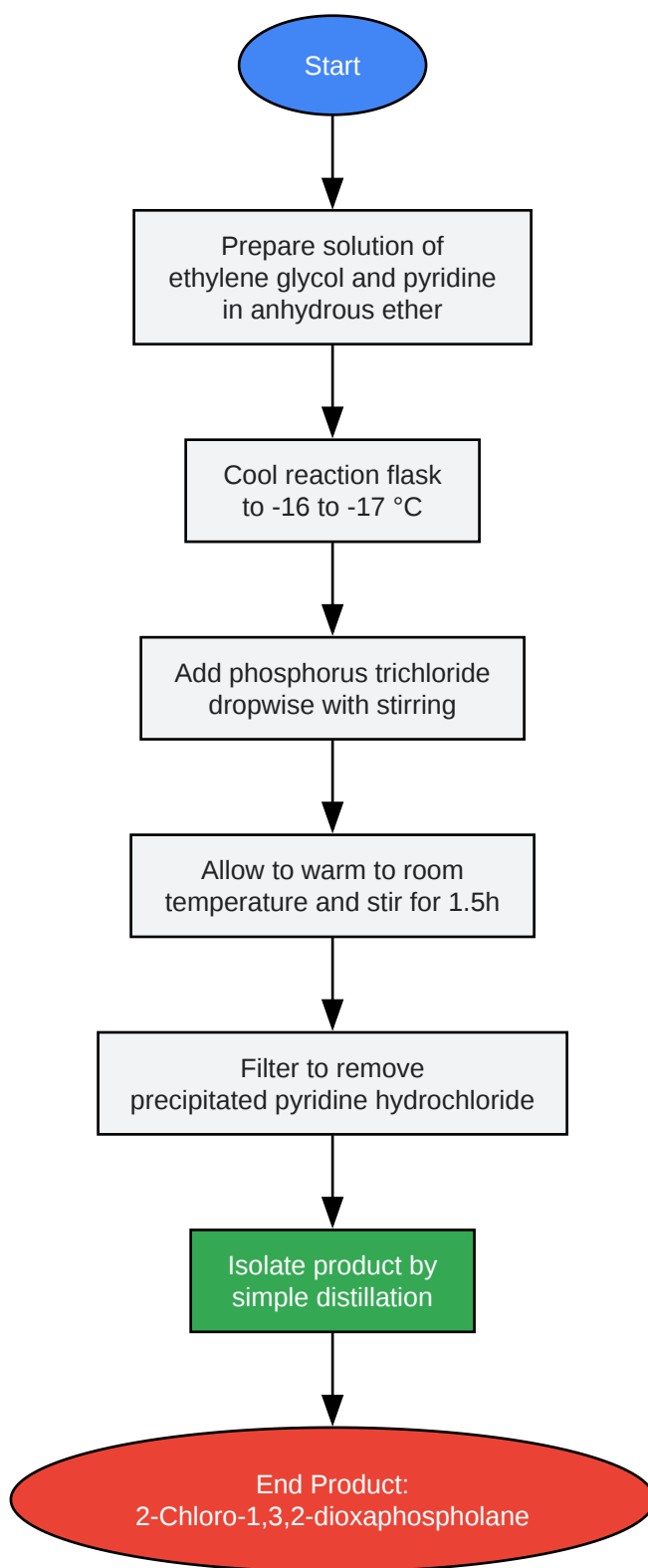
One of its primary reactions is oxidation to form **2-Chloro-1,3,2-dioxaphospholane-2-oxide**.<sup>[7]</sup><sup>[12]</sup> This can be achieved by reacting it with molecular oxygen.<sup>[12]</sup> The resulting 2-oxide is a crucial reagent for the synthesis of various biologically relevant molecules, including phospholipids like phosphatidylcholines and their analogs, as well as UV-polymerizable lipids and polyphosphoesters.<sup>[5]</sup><sup>[13]</sup>



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Synthesis and primary reactivity pathway of **2-Chloro-1,3,2-dioxaphospholane**.

The following diagram illustrates a more detailed workflow for the synthesis of **2-Chloro-1,3,2-dioxaphospholane**.



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Experimental workflow for the synthesis of **2-Chloro-1,3,2-dioxaphospholane**.

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